

stereochemistry of Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

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An In-depth Technical Guide to the Stereochemistry of **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**

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Abstract

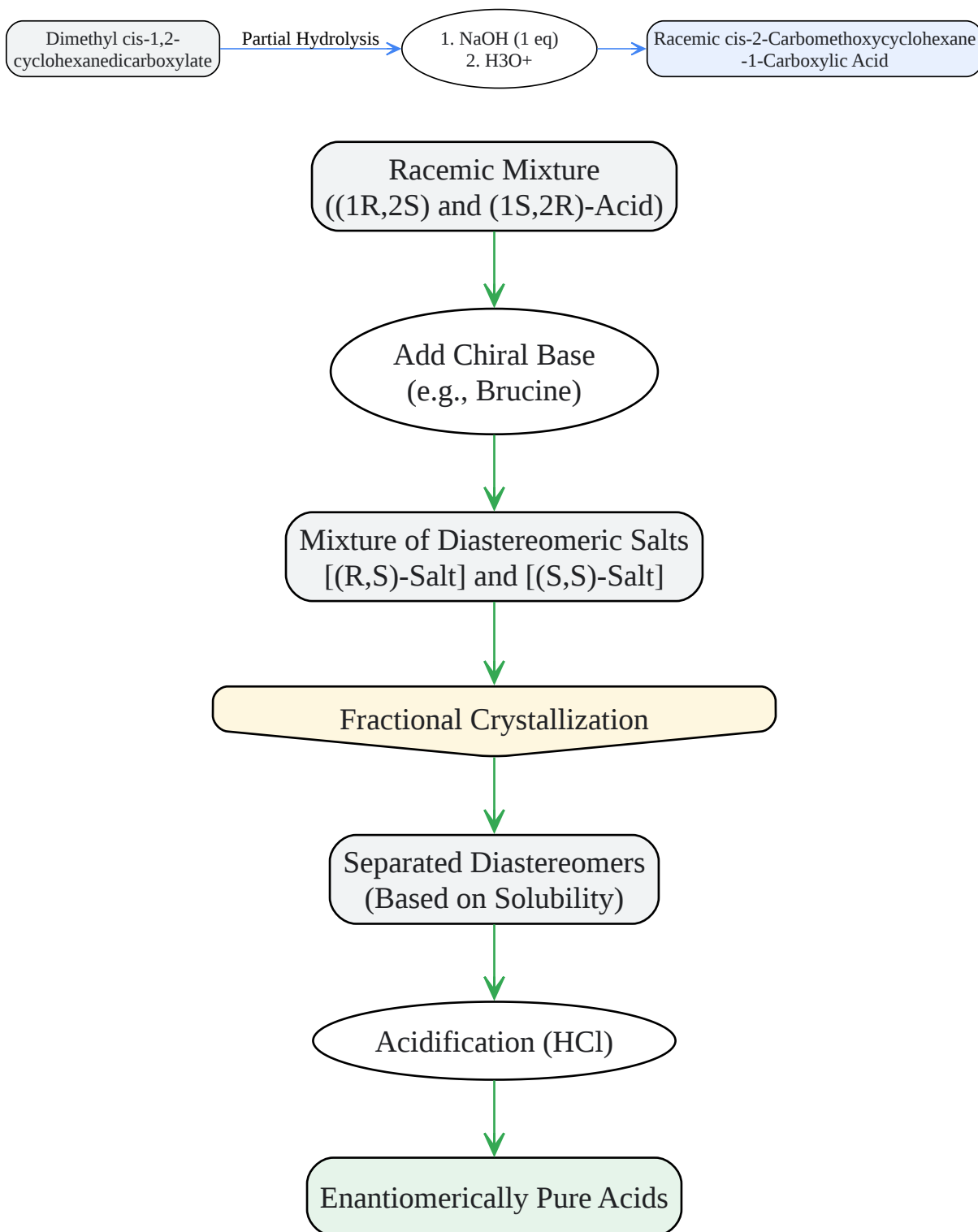
Cis-2-carbomethoxycyclohexane-1-carboxylic acid is a bifunctional organic compound featuring a cyclohexane scaffold with a carboxylic acid and a methyl ester group oriented in a cis configuration. This specific stereochemical arrangement imparts significant value to the molecule, establishing it as a crucial chiral building block in the synthesis of complex, enantiopure molecules.[1][2] Its rigid, well-defined architecture is particularly advantageous in pharmaceutical research and drug development, where it serves as a precursor for conformationally constrained peptidomimetics and as a scaffold for investigating enzyme inhibition.[1] This guide provides a comprehensive exploration of the critical stereochemical aspects of this molecule, including its inherent chirality, methods for enantiomeric resolution, detailed conformational analysis, and spectroscopic signatures, offering field-proven insights for researchers, scientists, and drug development professionals.

Molecular Structure and Inherent Chirality

The fundamental structure of **cis-2-carbomethoxycyclohexane-1-carboxylic acid** is defined by the relative orientation of its two substituents on the cyclohexane ring. The cis designation

signifies that the carboxylic acid (-COOH) and the carbomethoxy (-COOCH₃) groups are positioned on the same face of the ring.

This substitution pattern creates two adjacent stereocenters at carbon 1 (C1) and carbon 2 (C2). Due to the cis relationship and the absence of a plane of symmetry, the molecule is chiral and exists as a pair of non-superimposable mirror images known as enantiomers. These enantiomers are specifically the (1R, 2S) and (1S, 2R) forms.^[3] The presence of these distinct chiral centers is fundamental to its application in stereoselective synthesis.^[1]



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